

Metaescaline Hydrochloride: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *Metaescaline hydrochloride*

Cat. No.: *B593677*

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For researchers, scientists, and drug development professionals.

These application notes provide detailed procedures for the proper storage, handling, and use of **Metaescaline hydrochloride** in a laboratory setting. The information is intended to ensure the integrity of the compound and the safety of laboratory personnel.

Compound Information

Metaescaline hydrochloride is a psychedelic phenethylamine and an analog of mescaline.[1]

It is essential to handle this compound with appropriate safety measures due to its psychoactive properties.

Property	Value	Source / Notes
Compound Name	Metaescaline hydrochloride	
Synonyms	3-ethoxy-4,5-dimethoxy-benzeneethanamine, monohydrochloride; 3,4-Dimethoxy-5-ethoxyphenethylamine	[2][3]
CAS Number	90132-32-4	[2][3][4]
Molecular Formula	C ₁₂ H ₁₉ NO ₃ • HCl	[2][5]
Molecular Weight	261.7 g/mol	[2][5]
Purity	≥98%	[3][5]
Appearance	A crystalline solid	[2][5]
Solubility	DMSO: 1 mg/mL PBS (pH 7.2): 5 mg/mL	[2]
Storage (Solid)	-20°C	[2][5]
Stability (Solid)	≥ 5 years (when stored at -20°C)	[2]

Safety and Handling Precautions

Metaescaline hydrochloride is a potent psychoactive compound and should be handled with care in a controlled laboratory environment.

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and chemical-resistant gloves at all times.[6][7]
- Ventilation: Handle the solid compound and concentrated solutions in a certified chemical fume hood to avoid inhalation of dust or aerosols.[7]
- Contamination: Prevent contact with skin and eyes. In case of accidental contact, rinse the affected area thoroughly with water.[7]

- Ingestion and Inhalation: Avoid ingestion and inhalation. **Metaescaline hydrochloride** is expected to be harmful if swallowed.[6]
- Disposal: Dispose of waste according to local, state, and federal regulations for chemical waste. Do not discharge into drains or the environment.[7]

Emergency Procedures:

Exposure Route	First Aid Measures
Skin Contact	Immediately wash the affected area with plenty of soap and water. Seek medical attention if irritation persists.[7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[7]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a poison control center or doctor immediately for treatment advice.[7]

Storage Procedures

Proper storage is critical to maintain the stability and integrity of **Metaescaline hydrochloride**.

- Solid Compound: Store the crystalline solid in a tightly sealed container at -20°C.[2][5] When stored under these conditions, the compound is stable for at least five years.[2] Before opening, allow the container to equilibrate to room temperature to prevent condensation.
- Stock Solutions: It is recommended to prepare concentrated stock solutions and store them in small, single-use aliquots at -20°C or -80°C to minimize freeze-thaw cycles. Protect solutions from light. While specific stability data for solutions is not available, this practice will maximize their shelf-life.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Metaescaline hydrochloride** in DMSO.

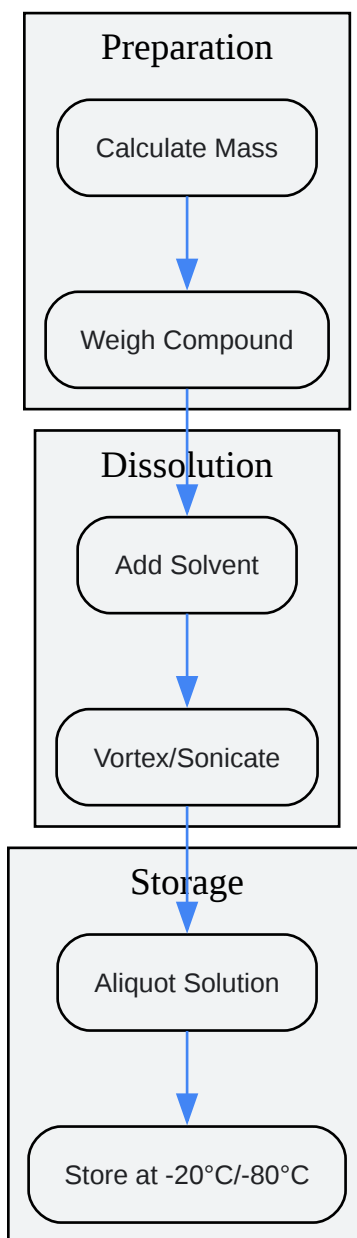
Materials:

- **Metaescaline hydrochloride** (MW: 261.7 g/mol)
- Anhydrous DMSO
- Analytical balance
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer

Procedure:

- Calculation of Mass: To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{MW (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 261.7 \text{ g/mol} * 1000 \text{ mg/g} = 2.617 \text{ mg}$
- Weighing the Compound: In a chemical fume hood, carefully weigh out 2.62 mg of **Metaescaline hydrochloride** on an analytical balance and transfer it to a sterile microcentrifuge tube.
- Dissolution: Add 1 mL of anhydrous DMSO to the tube containing the compound.
- Mixing: Cap the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A brief sonication may be used to aid dissolution if necessary.

- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes (e.g., 20 μL) in sterile, light-protecting microcentrifuge tubes. Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. Store the aliquots at -20°C or -80°C .



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Workflow for preparing a stock solution.

Preparation of Working Solutions in Aqueous Buffer

For most cell-based assays, a high concentration of DMSO can be toxic. Therefore, the DMSO stock solution should be diluted into an appropriate aqueous buffer (e.g., PBS or cell culture medium) to prepare the final working solutions.

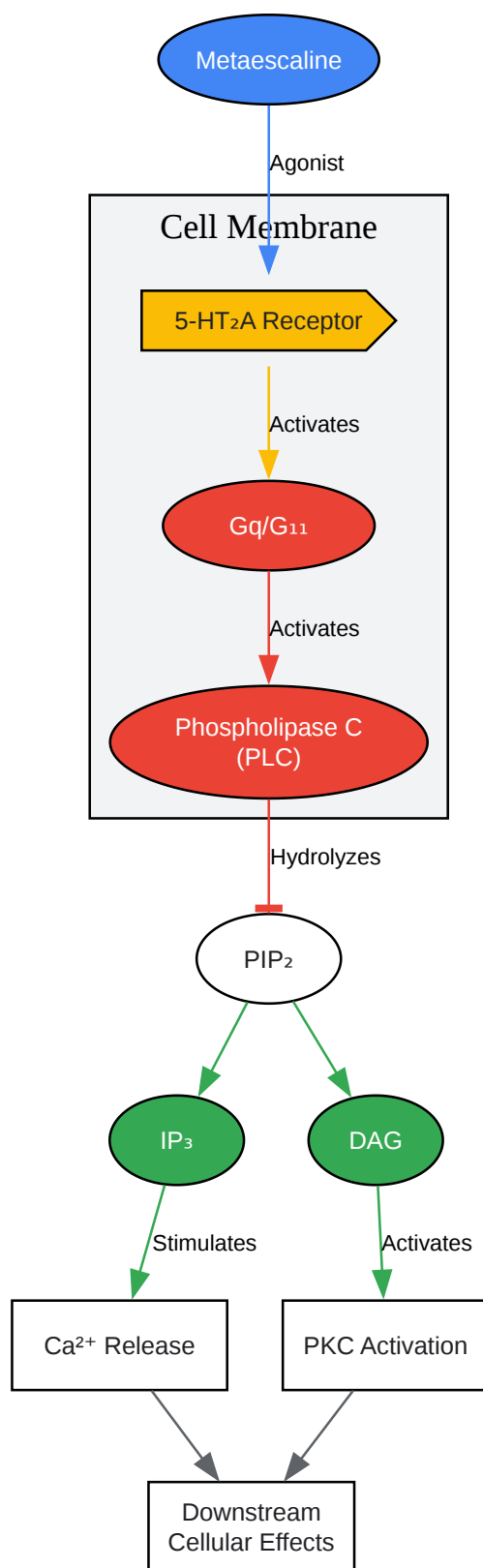
Procedure:

- Thaw a single aliquot of the 10 mM **Metaescaline hydrochloride** stock solution in DMSO.
- Perform serial dilutions of the stock solution in the desired aqueous buffer to achieve the final target concentrations.
- Ensure the final concentration of DMSO in the working solution is low (typically $\leq 0.1\%$) to avoid solvent-induced artifacts in the experiment.
- Use the freshly prepared working solutions immediately. Do not store aqueous solutions for extended periods.

Putative Mechanism of Action and Signaling Pathway

Metaescaline is a substituted phenethylamine, a class of compounds known for their psychoactive effects.[2] Like its structural analog mescaline, Metaescaline is believed to exert its primary effects through interaction with serotonin receptors, acting as a non-selective serotonin receptor agonist.[4][7] The hallucinogenic properties of similar compounds are primarily mediated by the activation of the serotonin 2A receptor (5-HT_{2A}), a G protein-coupled receptor (GPCR).[8]

Activation of the 5-HT_{2A} receptor by an agonist like Metaescaline is thought to initiate a signaling cascade through the Gq/G₁₁ protein pathway. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). These second messengers then propagate the signal, with IP₃ stimulating the release of intracellular calcium (Ca²⁺) and DAG activating protein kinase C (PKC).



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Putative 5-HT_{2A} receptor signaling pathway.

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References

- 1. Metaescaline - Wikipedia [en.wikipedia.org]
- 2. Substituted phenethylamine - Wikipedia [en.wikipedia.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Novel, unifying mechanism for mescaline in the central nervous system: Electrochemistry, catechol redox metabolite, receptor, cell signaling and structure activity relationships - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Comparative effects of substituted phenylethylamines on brain serotonergic mechanisms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. maxonchemicals.it.com [maxonchemicals.it.com]
- 7. Novel, unifying mechanism for mescaline in the central nervous system: electrochemistry, catechol redox metabolite, receptor, cell signaling and structure activity relationships - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Mescaline | C₁₁H₁₇NO₃ | CID 4076 - PubChem [pubchem.ncbi.nlm.nih.gov]
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